

Handling and safety precautions for 2,5,6-Trichloronicotinoyl chloride

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Compound of Interest

Compound Name: 2,5,6-Trichloronicotinoyl chloride

Cat. No.: B3273326

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Technical Support Center: 2,5,6-Trichloronicotinoyl Chloride

This technical support guide provides essential information for researchers, scientists, and drug development professionals on the safe handling and use of **2,5,6-Trichloronicotinoyl chloride**.

Safety and Hazard Information

2,5,6-Trichloronicotinoyl chloride is a corrosive and moisture-sensitive compound that requires strict safety protocols.

GHS Hazard Classification:

- Skin Corrosion (Category 1B/1C)
- Serious Eye Damage (Category 1)
- Corrosive to metals (Category 1)

Hazard Statements:

- H314: Causes severe skin burns and eye damage.

- H290: May be corrosive to metals.

Precautionary Statements:

- Prevention:
 - P260: Do not breathe dust.
 - P264: Wash skin thoroughly after handling.
 - P280: Wear protective gloves/protective clothing/eye protection/face protection.
- Response:
 - P301 + P330 + P331: IF SWALLOWED: Rinse mouth. Do NOT induce vomiting.
 - P303 + P361 + P353: IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water/shower.
 - P304 + P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.
 - P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
 - P310: Immediately call a POISON CENTER or doctor/physician.

Physical and Chemical Properties

Property	Value	Source
CAS Number	58584-88-6	[1][2]
Molecular Formula	C ₆ HCl ₄ NO	[2]
Molecular Weight	244.89 g/mol	[3]
Appearance	Data not available	
Melting Point	Data not available	[3]
Boiling Point	Data not available	[3]
Solubility	Reacts with water.[4]	[4]

Troubleshooting Guide

This guide addresses common issues encountered during experiments with **2,5,6-Trichloronicotinoyl chloride**.

Q1: My reaction is sluggish or has failed to produce the desired product.

A1: The most common cause of reaction failure is the degradation of the **2,5,6-Trichloronicotinoyl chloride** starting material due to moisture. This compound is highly moisture-sensitive.[5]

- **Verify Reagent Quality:** Ensure the reagent was stored in a tightly sealed container under an inert atmosphere (e.g., nitrogen or argon) and in a dry environment.
- **Use Anhydrous Conditions:** All solvents and other reagents must be rigorously dried before use. Glassware should be oven-dried or flame-dried immediately before the experiment.
- **Check Reaction Temperature:** Some reactions may require specific temperature control. Ensure your reaction is proceeding at the optimal temperature.
- **Inert Atmosphere:** Perform the reaction under an inert atmosphere to prevent atmospheric moisture from interfering.

Q2: I observe fuming when I open the reagent bottle.

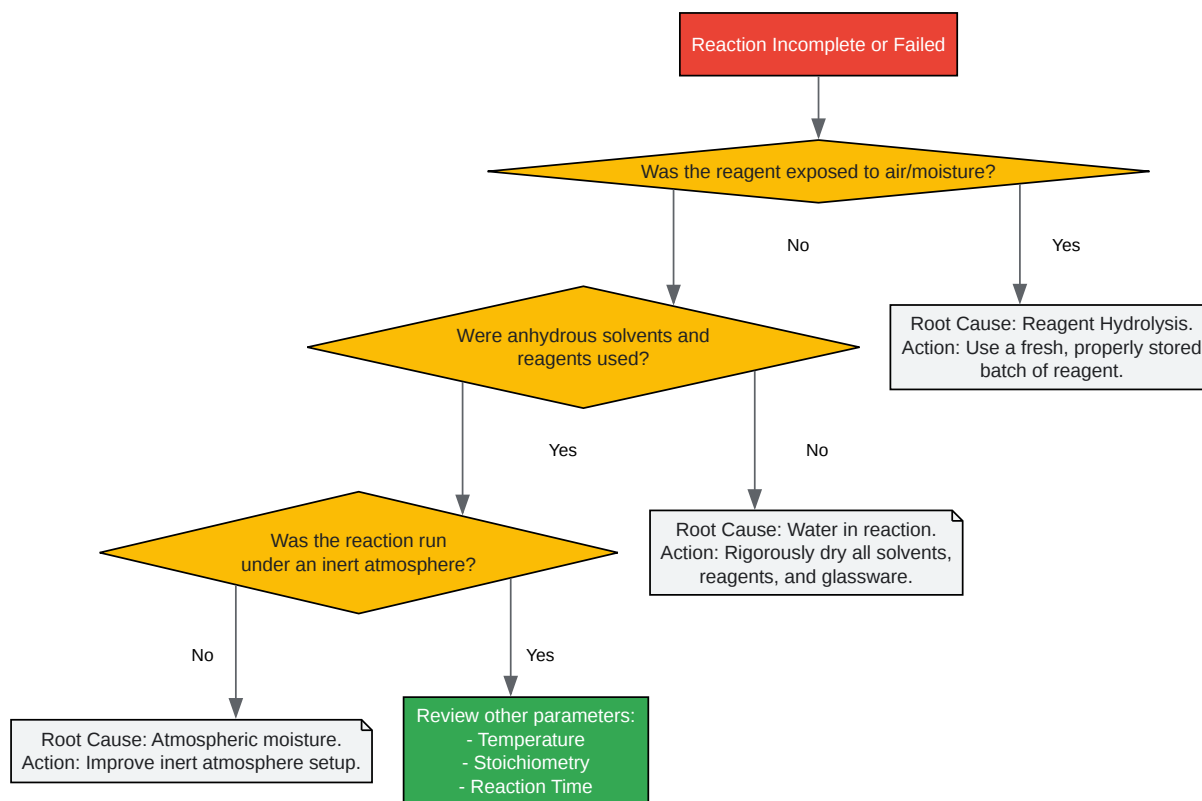
A2: This is a strong indication of moisture contamination. The acyl chloride is reacting with atmospheric water vapor to produce hydrogen chloride (HCl) gas, which is visible as fumes. The reagent may be partially or fully hydrolyzed and may not be suitable for your reaction. It is critical to handle the material in a well-ventilated fume hood.

Q3: The product yield is low, and I have a significant amount of a water-soluble byproduct.

A3: This suggests that your starting material or reaction solvent contained water. **2,5,6-Trichloronicotinoyl chloride** readily hydrolyzes to 2,5,6-trichloronicotinic acid. This acid byproduct is more water-soluble than the desired product and can lead to low yields and purification challenges. To avoid this, strictly adhere to anhydrous techniques.

Q4: During workup with an aqueous solution, the mixture becomes very hot.

A4: The reaction of unreacted **2,5,6-Trichloronicotinoyl chloride** with water is exothermic. When quenching the reaction, perform the addition of the aqueous solution slowly and with external cooling (e.g., an ice bath) to manage the heat generated.



Troubleshooting Experimental Failures

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Caption: Troubleshooting workflow for reactions involving **2,5,6-Trichloronicotinoyl chloride**.

Frequently Asked Questions (FAQs)

Q: What is the primary hazard of this chemical? A: It is highly corrosive and causes severe skin burns and eye damage. It also reacts with water, which can generate corrosive HCl gas.

Q: What personal protective equipment (PPE) should I wear? A: Always wear chemical-resistant gloves (e.g., impervious gloves), safety goggles or a face shield, and a lab coat.[5] All handling should be done inside a certified chemical fume hood.

Q: How should I store **2,5,6-Trichloronicotinoyl chloride**? A: Store in a tightly closed container in a cool, dry, and well-ventilated area away from incompatible materials like water and strong oxidizing agents.[5][6][7] The container should be kept under a dry, inert atmosphere. It is designated as a corrosive material and should be stored in a corrosives area.[5]

Q: What should I do in case of a spill? A: Evacuate the area. Wearing full PPE, cover the spill with an inert absorbent material like sand, silica gel, or vermiculite.[6][7] Collect the material into a suitable, closed container for disposal.[6][7] Avoid generating dust. Do not use water to clean the spill as it will react. Prevent the spill from entering drains.

Q: What is the correct first aid procedure for exposure? A:

- Skin Contact: Immediately take off all contaminated clothing and rinse the skin with plenty of water for at least 15 minutes. Seek immediate medical attention.[7]
- Eye Contact: Immediately rinse eyes cautiously with plenty of water for several minutes, removing contact lenses if possible. Seek immediate medical attention from an ophthalmologist.[5]
- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.[7]
- Ingestion: Rinse mouth with water. Do NOT induce vomiting. Seek immediate medical attention.[5]

Q: How should I dispose of waste containing this chemical? A: Dispose of contents/container to an approved waste disposal plant.[5] Chemical waste generators must consult local, regional, and national hazardous waste regulations to ensure complete and accurate classification.[5][6]

Experimental Protocol: Synthesis of 2,5,6-Trichloropyridin-3-amide

This protocol is adapted from a general procedure for the synthesis of 2,5,6-trichloropyridin-3-amide.[8]

Materials:

- **2,5,6-Trichloronicotinoyl chloride**
- Dioxane (anhydrous)
- Ammonium hydroxide (28% aqueous solution)
- Dichloromethane
- Anhydrous sodium sulfate

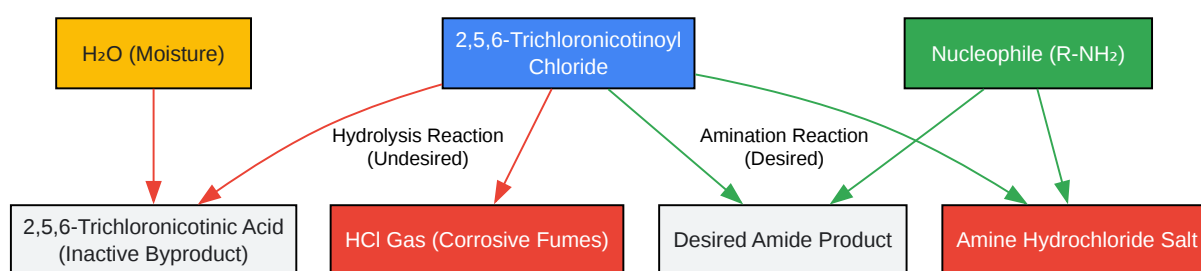
Procedure:

- In a flame-dried round-bottom flask equipped with a magnetic stir bar and under an inert atmosphere, dissolve **2,5,6-Trichloronicotinoyl chloride** (1.0 eq) in anhydrous dioxane.
- Cool the solution to 0 °C using an ice bath.
- Slowly add concentrated ammonium hydroxide (28% NH₃ solution) dropwise to the stirred solution at 0 °C.
- After the addition is complete, continue stirring the reaction mixture at 0 °C for an additional 10 minutes.
- Transfer the reaction mixture to a separatory funnel and extract the product with dichloromethane (3x volumes).
- Combine the organic layers.
- Dry the combined organic phase over anhydrous sodium sulfate.
- Filter the mixture to remove the drying agent.

- Concentrate the filtrate under reduced pressure to yield the crude 2,5,6-trichloropyridin-3-amide.

Safety Notes:

- The reaction is exothermic and should be performed with cooling.
- Ammonia and dichloromethane are volatile and should be handled in a fume hood.
- Always wear appropriate PPE, including gloves, lab coat, and eye protection.



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Caption: Reactivity pathways for **2,5,6-Trichloronicotinoyl chloride**.

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